

An In-depth Technical Guide to 4-Isobutoxybenzohydrazide: Synthesis, Properties, and Potential Applications

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Compound of Interest

Compound Name: 4-Isobutoxybenzohydrazide

Cat. No.: B1271221

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Abstract

This technical guide provides a comprehensive overview of **4-isobutoxybenzohydrazide**, a derivative of the well-studied benzohydrazide scaffold. While specific historical and discovery details for this particular analog are not extensively documented in publicly available literature, this guide extrapolates from established synthetic methodologies and the known biological profiles of structurally related compounds. This document outlines a viable multi-step synthesis, presents detailed experimental protocols, and explores potential biological activities based on analogous structures. All quantitative data, where available for related compounds, is summarized, and key experimental workflows are visualized using Graphviz diagrams.

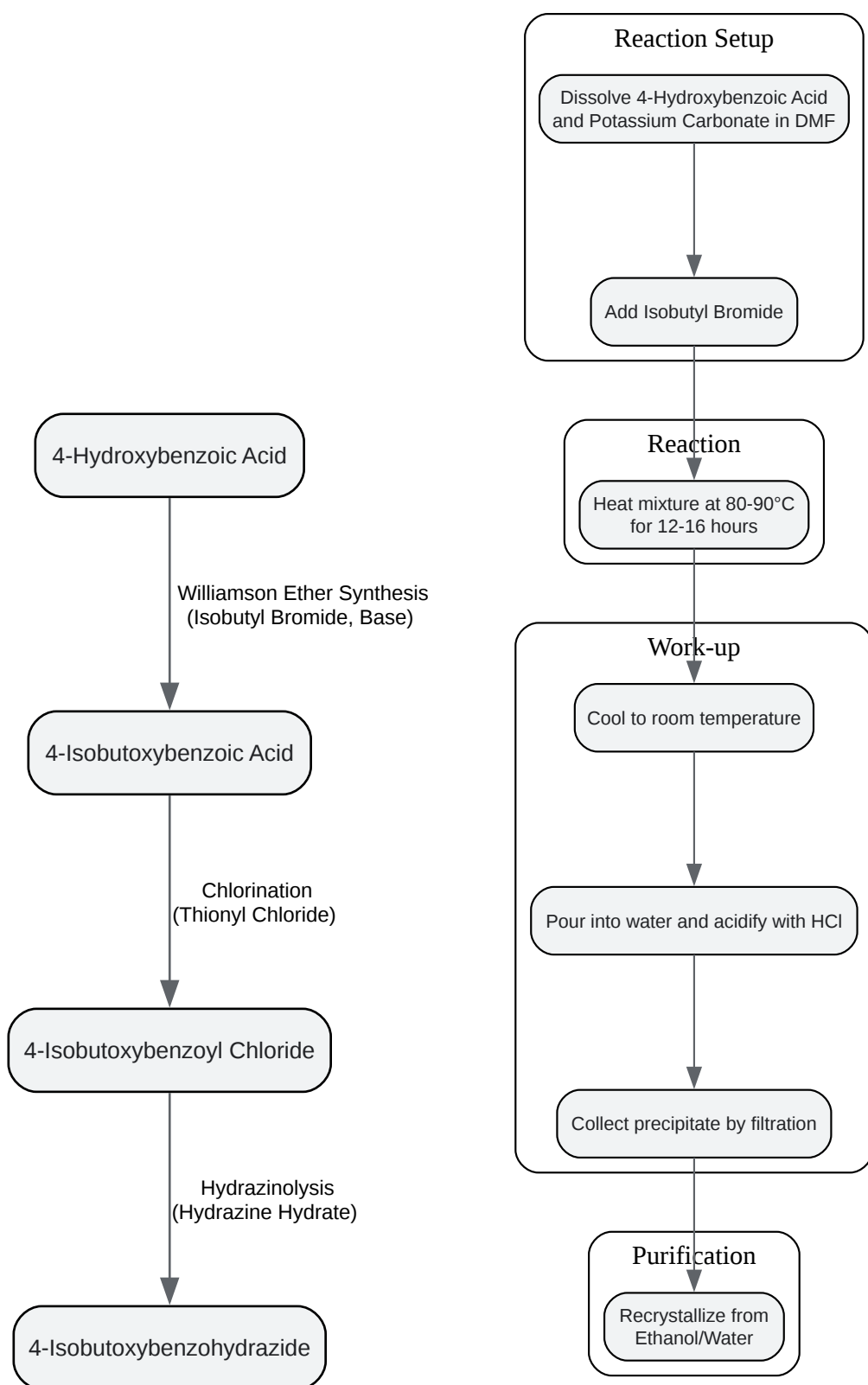
Introduction

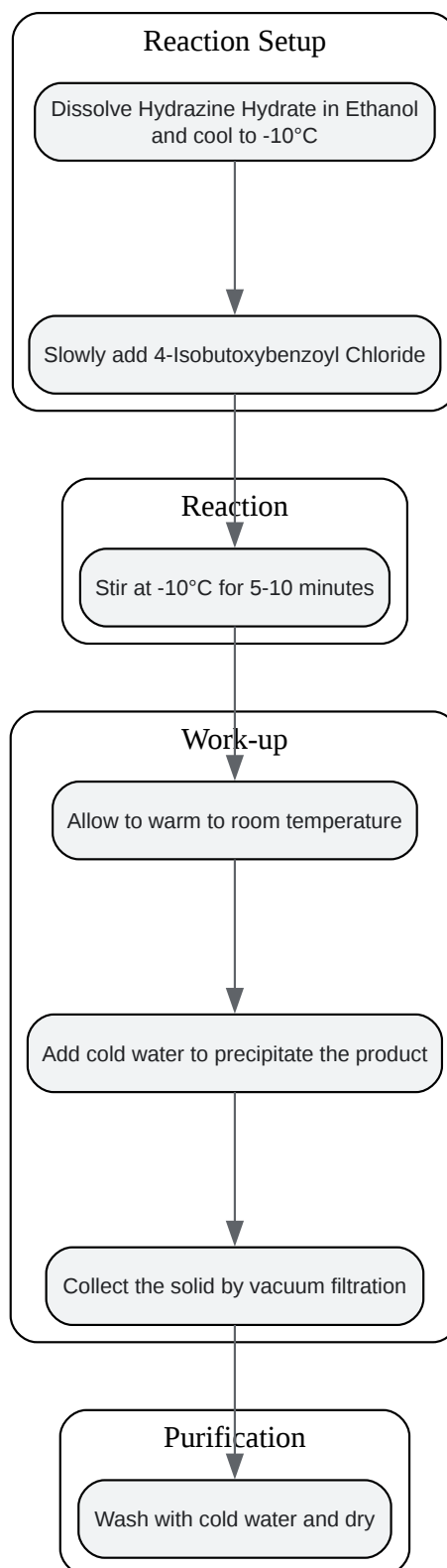
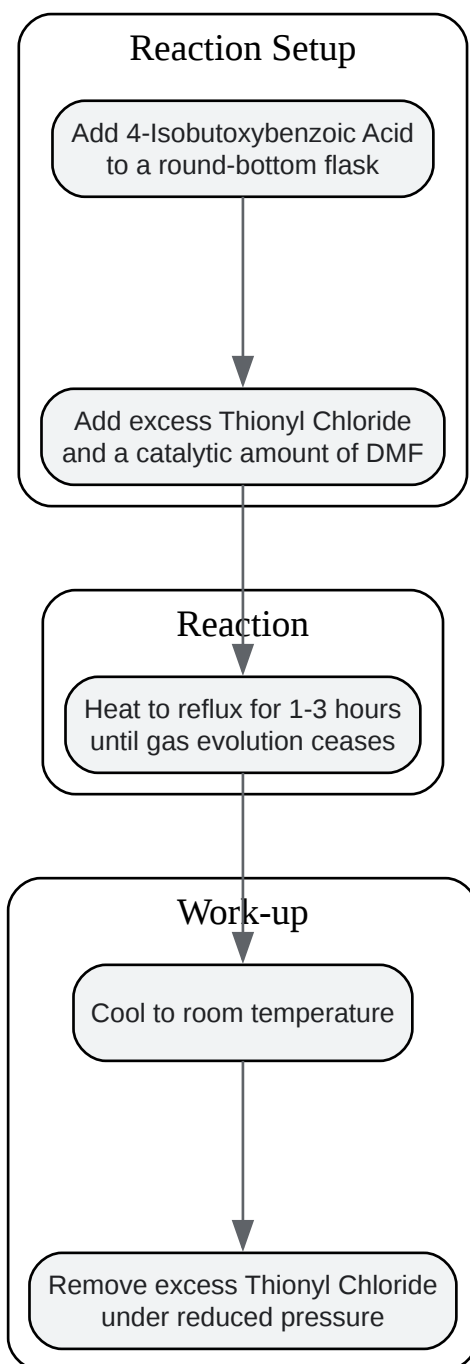
Benzohydrazide and its derivatives represent a significant class of compounds in medicinal chemistry, demonstrating a wide spectrum of biological activities. These activities include antimicrobial, antifungal, and antitubercular properties. The core structure, characterized by a benzene ring attached to a hydrazide moiety ($-\text{CONHNH}_2$), serves as a versatile pharmacophore that can be readily modified to optimize biological efficacy. The introduction of an isobutoxy group at the 4-position of the benzene ring is anticipated to enhance the lipophilicity of the molecule, which may influence its pharmacokinetic and pharmacodynamic

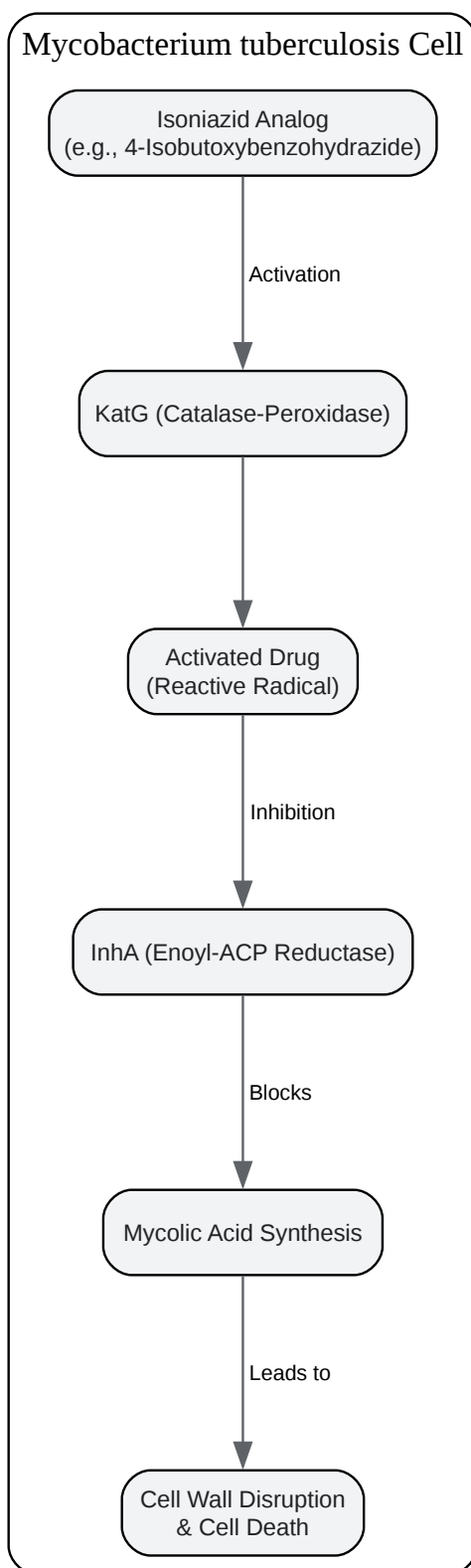
properties, potentially leading to improved cell membrane penetration and target engagement. [1][2] This guide details the synthesis and potential characteristics of **4-isobutoxybenzohydrazide**, providing a foundational resource for further research and development.

Synthetic Pathway

The synthesis of **4-isobutoxybenzohydrazide** can be achieved through a three-step process, commencing with the synthesis of the key intermediate, 4-isobutoxybenzoic acid. This is followed by the conversion of the carboxylic acid to its corresponding acyl chloride, and finally, the reaction with hydrazine hydrate to yield the target compound.







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